

Personal protective equipment for handling 6-aminoquinolin-2(1H)-one

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Compound of Interest

Compound Name: 6-aminoquinolin-2(1H)-one

Cat. No.: B1281455

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Essential Safety and Handling Guide for 6-aminoquinolin-2(1H)-one

This guide provides crucial safety and logistical information for the handling and disposal of **6-aminoquinolin-2(1H)-one**, tailored for researchers, scientists, and professionals in drug development. The following procedures are based on the known hazards of the closely related compound, 6-aminoquinoline, and general best practices for handling heterocyclic amines.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **6-aminoquinolin-2(1H)-one** is not readily available, the hazards can be inferred from the analogous compound, 6-aminoquinoline. It is classified as a hazardous chemical that poses several risks.^{[1][2]}

Summary of Potential Hazards:

Hazard Classification	Category	Description
Acute Oral Toxicity	Category 4	Harmful if swallowed.[1]
Acute Dermal Toxicity	Category 4	Harmful in contact with skin.[1]
Acute Inhalation Toxicity	Category 4	Harmful if inhaled.[1]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[1][2]
Serious Eye Damage/Irritation	Category 2	Causes serious eye irritation. [1][2]
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation.[1][2]

Personal Protective Equipment (PPE)

To ensure personal safety and prevent exposure, the following personal protective equipment must be worn at all times when handling **6-aminoquinolin-2(1H)-one**.

Recommended PPE:

Body Part	Equipment	Standard/Specification
Eyes/Face	Safety goggles and face shield	ANSI Z87.1 or EN 166
Hands	Chemical-resistant gloves (Nitrile or Neoprene preferred)	ASTM D6978
Body	Disposable gown or lab coat	Polyethylene-coated polypropylene or similar
Respiratory	NIOSH-approved respirator (N95 or higher)	For handling powders or creating aerosols

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is mandatory to minimize risk during the handling of **6-aminoquinolin-2(1H)-one**.

Preparation

- **Work Area:** All handling of **6-aminoquinolin-2(1H)-one**, especially in its powdered form, must be conducted within a certified chemical fume hood to prevent inhalation of dust.[\[1\]](#)
- **PPE Donning:** Before entering the designated handling area, put on all required PPE as specified in the table above.
- **Emergency Equipment:** Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[\[3\]](#)

Handling and Use

- **Weighing:** When weighing the solid compound, use a balance inside the chemical fume hood. Use anti-static weigh paper or a container to prevent dispersal of the powder.
- **Solution Preparation:** To prepare a solution, slowly add the solid **6-aminoquinolin-2(1H)-one** to the solvent in a closed or covered vessel within the fume hood. Avoid shaking the powder, which can create dust.
- **Avoid Contact:** Do not allow the chemical to come into contact with skin, eyes, or clothing.[\[1\]](#) In case of accidental contact, follow the first-aid measures outlined below.
- **Post-Handling:** After handling, thoroughly wash your hands and any exposed skin with soap and water.[\[1\]](#)

First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention. [1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [1]
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [1]

Disposal Plan

Proper disposal of **6-aminoquinolin-2(1H)-one** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Solid Waste: Collect all solid waste, including contaminated gloves, weigh paper, and disposable lab coats, in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **6-aminoquinolin-2(1H)-one** in a separate, labeled hazardous waste container for organic chemical waste.
- Empty Containers: "Empty" containers may still retain hazardous residue. These should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous liquid waste. The rinsed containers can then be disposed of according to institutional guidelines.

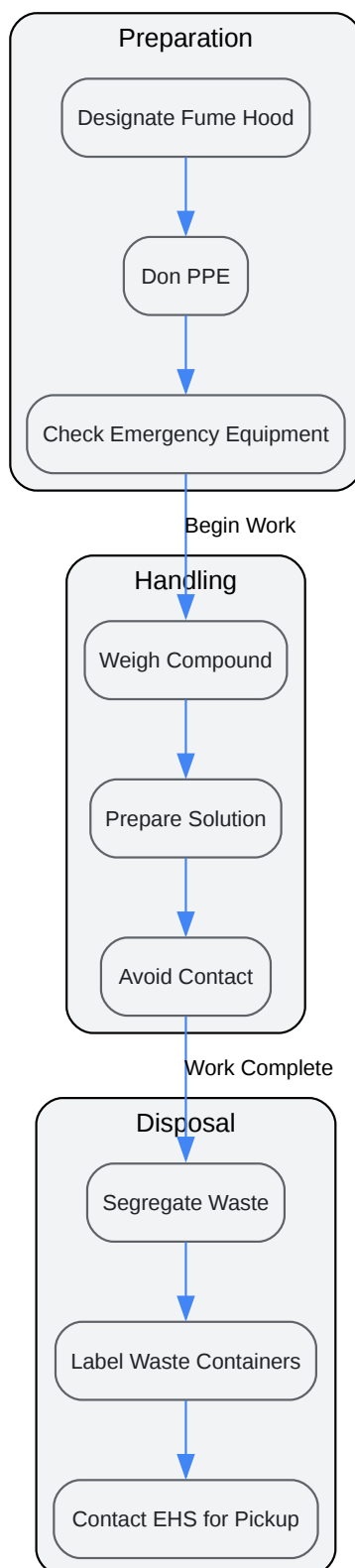
Disposal Procedure

- All chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office.

- Do not pour any waste containing **6-aminoquinolin-2(1H)-one** down the drain.[\[1\]](#)
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
[\[1\]](#)

Workflow for Handling and Disposal

The following diagram illustrates the standard workflow for the safe handling and disposal of **6-aminoquinolin-2(1H)-one**.



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Caption: Workflow for **6-aminoquinolin-2(1H)-one**.

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